

(3R)-3-(methoxymethyl)piperidine basic properties

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Compound of Interest

Compound Name: (3R)-3-(methoxymethyl)piperidine

Cat. No.: B12271531

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Physicochemical Profiling & Structural Rationale

The 3-substituted piperidine scaffold is a privileged structure frequently found in central nervous system (CNS) agents, kinase inhibitors, and immunomodulators [4.1]. The incorporation of the methoxymethyl group at the 3-position is not arbitrary; it is a calculated structural modification designed to optimize pharmacokinetic (PK) and pharmacodynamic (PD) properties.

Causality in Drug Design:

- **Basicity Modulation:** The inductive electron-withdrawing effect of the ether oxygen slightly lowers the pKa of the piperidine nitrogen compared to unsubstituted piperidine. This subtle reduction in basicity often improves membrane permeability and oral bioavailability.
- **Lipophilicity & Metabolic Stability:** Replacing a free hydroxyl group (hydroxymethyl) with a methyl ether (methoxymethyl) increases the compound's lipophilicity, facilitating blood-brain barrier (BBB) penetration. Crucially, it also caps the hydrogen bond donor, preventing rapid Phase II metabolism (glucuronidation) that typically clears free alcohols from systemic circulation.

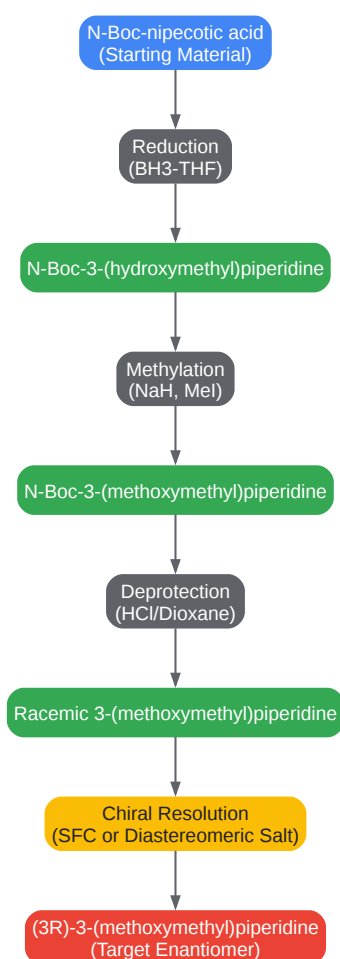
- Stereochemical Trajectory: The (3R) enantiomer locks the methoxymethyl vector into a specific spatial orientation. In target-directed design, such as the development of Cbl-b inhibitors or PI3K inhibitors, this precise vectoring allows the oxygen atom to act as a hydrogen bond acceptor deep within hydrophobic sub-pockets[1][2].

Quantitative Data Summary

Property	Value
Chemical Name	(3R)-3-(methoxymethyl)piperidine
Molecular Formula	C ₇ H ₁₅ NO (Free Base) / C ₇ H ₁₆ ClNO (HCl Salt)
Molecular Weight	129.20 g/mol (Free Base) / 165.66 g/mol (HCl Salt)[3][4]
CAS Number (Racemic HCl)	116574-72-2[3] / 688809-97-4[4]
CAS Number ((3S) HCl)	868067-37-2
Physical State	Colorless oil (Free Base) / White to off-white powder (HCl Salt)
Storage Conditions	Ambient temperature, desiccated (highly hygroscopic as HCl salt)[4]

Synthetic Pathways and Chiral Resolution

While the racemic mixture is readily available, isolating the enantiopure (3R) form is critical to avoid diastereomeric mixtures in downstream Active Pharmaceutical Ingredients (APIs). The synthesis typically begins with the chiral pool or utilizes late-stage chiral resolution.



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Workflow for the synthesis and chiral resolution of **(3R)-3-(methoxymethyl)piperidine**.

Experimental Workflows: A Self-Validating System

To ensure high-fidelity results in medicinal chemistry campaigns, the coupling of the **(3R)-3-(methoxymethyl)piperidine** building block must be paired with rigorous analytical validation. Below are field-proven protocols designed to maximize yield and confirm stereochemical integrity.

Protocol A: Nucleophilic Aromatic Substitution (S_NAr) Coupling

Causality Focus: The piperidine building block is typically supplied as an HCl salt[3]. In my experience, failure to fully liberate the free base prior to coupling results in sluggish kinetics

and unreacted starting material. We utilize a slight excess of N,N-Diisopropylethylamine (DIPEA) to ensure complete neutralization.

Step-by-Step Methodology:

- **Preparation:** In an oven-dried 20 mL scintillation vial equipped with a magnetic stir bar, suspend **(3R)-3-(methoxymethyl)piperidine** hydrochloride (1.2 eq) and the target heteroaryl chloride (1.0 eq) in anhydrous N,N-Dimethylformamide (DMF) (0.2 M concentration).
- **Base Addition:** Add DIPEA (3.0 eq) dropwise at room temperature. The solution will typically clear as the free base is liberated.
- **Reaction Execution:** Seal the vial and heat to 90 °C in an oil bath or heating block for 12–16 hours. Monitor the reaction via LC-MS.
- **Workup:** Cool the reaction to room temperature. Dilute with Ethyl Acetate (EtOAc) and wash sequentially with saturated aqueous NaHCO₃, water (3x to remove DMF), and brine.
- **Purification:** Dry the organic layer over anhydrous Na₂SO₄, filter, and concentrate in vacuo. Purify the crude product via flash column chromatography (Silica gel, Hexanes/EtOAc gradient).

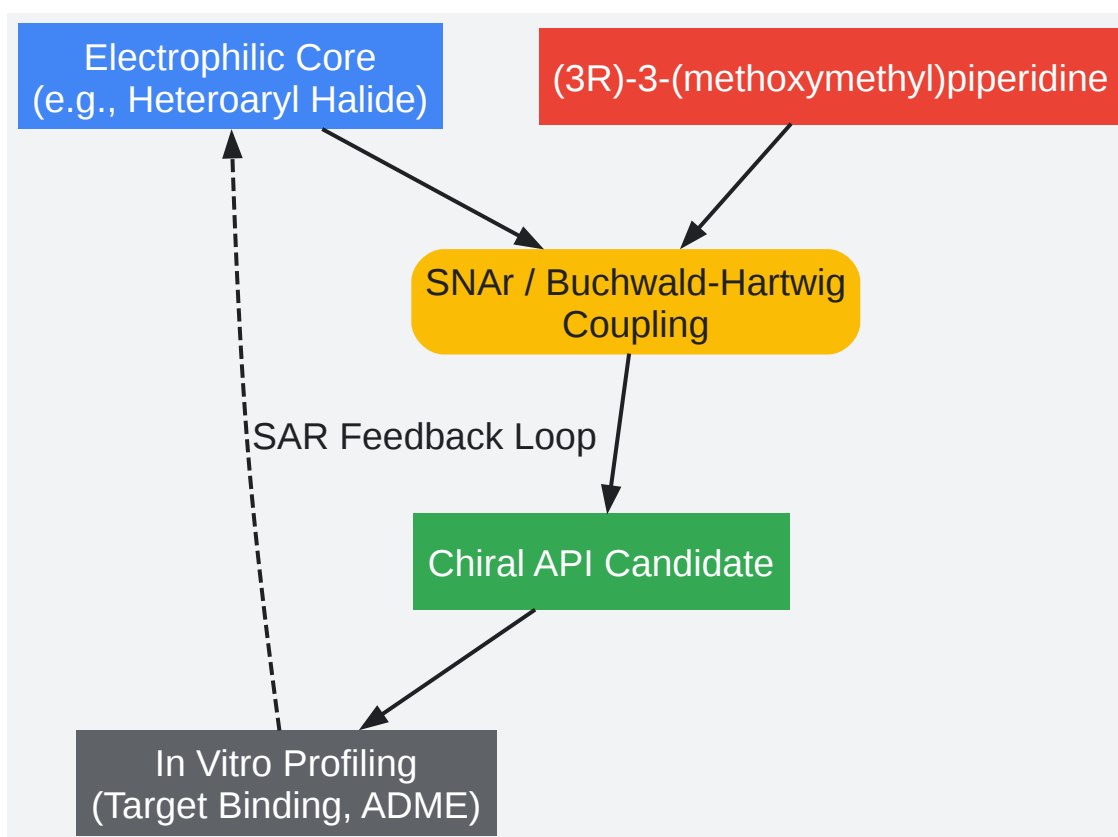
Protocol B: Chiral Purity Validation via SFC/HPLC

Causality Focus: Harsh basic conditions or extended heating can occasionally lead to trace epimerization. Validating the enantiomeric excess (ee%) of the coupled product ensures that the biological assay data reflects the true (3R) vector.

Step-by-Step Methodology:

- **Sample Preparation:** Dissolve 1 mg of the purified coupled product in 1 mL of HPLC-grade Isopropanol (IPA).
- **Column Selection:** Utilize a chiral stationary phase column (e.g., Chiralpak AD-H or OD-H, 4.6 x 250 mm, 5 µm).

- Mobile Phase: Prepare an isocratic mixture of Hexane/IPA (typically 80:20 or 90:10) containing 0.1% Diethylamine (DEA). Note: DEA is critical to suppress peak tailing caused by the basic piperidine nitrogen.
- Execution: Run the method at a flow rate of 1.0 mL/min with UV detection at the appropriate λ_{max} of the heteroaryl core.
- Validation: Compare the retention time against a racemic standard synthesized using the racemic building block[4]. Calculate the ee% based on peak area integration. Acceptable thresholds for advanced lead compounds are >98% ee.



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Integration of the (3R)-chiral building block into a medicinal chemistry SAR optimization cycle.

Conclusion

The integration of **(3R)-3-(methoxymethyl)piperidine** into a drug discovery pipeline provides a robust mechanism for fine-tuning the physicochemical properties of lead compounds. By

understanding the causality behind its basicity, lipophilicity, and stereochemical orientation, researchers can rationally design molecules that effectively navigate complex biological environments and bind with high affinity to challenging targets.

References

- Google Patents. "WO2018226150A1 - Pyrazolopyrimidine as malt-1 inhibitors".
- Google Patents. "US8153629B2 - Pharmaceutical compounds".

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Sources

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